

Spectroscopic Profile of Brassicanal B: A Technical Overview for Researchers

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Compound of Interest		
Compound Name:	Brassicanal B	
Cat. No.:	B15417723	Get Quote

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This technical guide provides a comprehensive overview of the spectroscopic data available for **Brassicanal B**, a significant phytoalexin found in plants of the Brassica genus. The information compiled herein is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a centralized resource for the key analytical data and methodologies associated with this compound.

Introduction to Brassicanal B

Brassicanal B is a sulfur-containing indole phytoalexin, a class of antimicrobial secondary metabolites produced by plants in response to pathogen attack. The unique structural features of **Brassicanal B** and its potential biological activities have made it a subject of interest in the study of plant defense mechanisms and as a potential lead compound in pharmaceutical research. Accurate and detailed spectroscopic data is crucial for its identification, characterization, and further investigation.

Spectroscopic Data

The following tables summarize the key Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Brassicanal B**, based on available scientific literature. This data is essential for the structural elucidation and verification of the compound.

¹H NMR Spectroscopic Data



Table 1: ¹H NMR (Proton Nuclear Magnetic Resonance) Data for Brassicanal B

Chemical Shift (δ)	Multiplicity	Coupling Constant (J) Hz	Assignment
10.08	S	H-11 (CHO)	
8.43	br s	H-1 (NH)	_
7.82	d	7.8	H-4
7.42	d	7.8	H-7
7.21	t	7.8	H-6
7.16	t	7.8	H-5
4.49	t	5.4	H-10 (CH ₂)
3.44	t	5.4	H-9 (CH ₂)

Solvent: CDCl3

¹³C NMR Spectroscopic Data

Table 2: 13C NMR (Carbon-13 Nuclear Magnetic Resonance) Data for Brassicanal B



Chemical Shift (δ) ppm	Assignment
184.8	C-11 (CHO)
136.4	C-8
127.8	C-7a
123.0	C-6
121.7	C-5
120.1	C-4
111.3	C-7
110.1	C-3a
109.8	C-3
47.9	C-2 (S-C-S)
44.9	C-10 (CH ₂)
24.1	C-9 (CH ₂)

Solvent: CDCl3

Mass Spectrometry Data

Table 3: Mass Spectrometry (MS) Data for Brassicanal B



Technique	lon (m/z)	Relative Intensity	Assignment
HR-EIMS	251.0184	[M] ⁺ (Calculated for C ₁₂ H ₁₀ N ₂ OS ₂ : 251.0184)	
EIMS	251	100%	Molecular Ion (M+)
EIMS	222	[M - CHO] ⁺	
EIMS	146	[Indole-CH ₂ -S] ⁺	_
EIMS	130	[Indole-CH ₂]+	

Experimental Protocols

The spectroscopic data presented above are typically acquired through a series of standardized experimental procedures. The following outlines the general methodologies employed for the isolation and analysis of **Brassicanal B**.

Isolation of Brassicanal B

- Elicitation: Phytoalexin production is induced in Brassica species (e.g., Chinese cabbage, Brassica campestris) by inoculation with a pathogen, such as a bacterial or fungal species.
- Extraction: The infected plant material is harvested and extracted with an organic solvent, typically methanol or ethanol.
- Purification: The crude extract is subjected to a series of chromatographic techniques, including solvent partitioning and column chromatography (e.g., silica gel, Sephadex), to isolate the individual phytoalexins. High-performance liquid chromatography (HPLC) is often used for the final purification of Brassicanal B.

NMR Spectroscopy

 Sample Preparation: A purified sample of Brassicanal B (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl₃) in a standard 5 mm NMR tube.



- Data Acquisition: ¹H and ¹³C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse sequences are used for one-dimensional (¹H, ¹³C) and two-dimensional (COSY, HSQC, HMBC) experiments to establish the complete structure and assignments.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phasecorrected, and baseline-corrected to obtain the final NMR spectra.

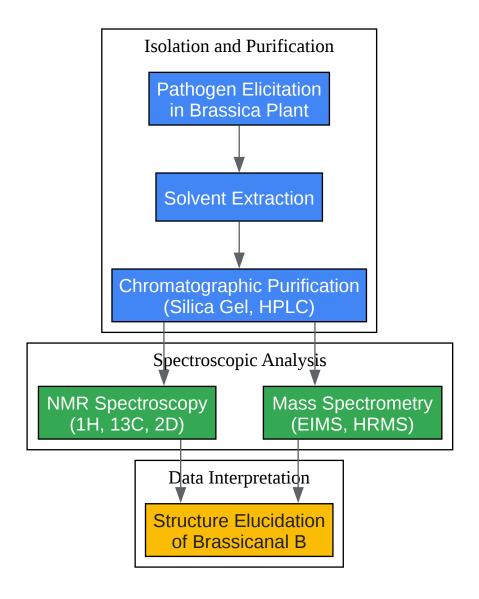
Mass Spectrometry

- Sample Introduction: The purified compound is introduced into the mass spectrometer, often via a direct insertion probe for solid samples or coupled to a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for mixture analysis.
- Ionization: Electron ionization (EI) is a common method for generating the molecular ion and characteristic fragment ions of **Brassicanal B**. High-resolution mass spectrometry (HRMS) is used to determine the exact mass and elemental composition.
- Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z), and a detector records the abundance of each ion, generating a mass spectrum.

Workflow Diagram

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of **Brassicanal B**.





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